

Technical Guide: Molecular Weight, Structure, and Analysis of BDE-204

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Compound of Interest

Compound Name: 2,2',3,4,4',5,6,6'-
Octabromodiphenyl ether

CAS No.: 446255-54-5

Cat. No.: B1493883

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Executive Summary

BDE-204 is a specific congener of polybrominated diphenyl ethers (PBDEs), historically used as flame retardants.[1][2][3] While less abundant in commercial mixtures than BDE-209 (DecaBDE), BDE-204 is a critical analyte because it accumulates in the environment via the photolytic and metabolic debromination of highly brominated congeners. Its high molecular weight and steric bulk present unique challenges in both solubility for toxicological assays and thermal stability during gas chromatography.

Chemical Identity & Structural Characterization[4][5][6]

Nomenclature and Identifiers[7]

- IUPAC Name: 2,2',3,4,4',5,6,6'-Octabromodiphenyl ether[2][3][4][5]
- Common Name: BDE-204 (PBDE Congener 204)[2]

- CAS Registry Number: 446255-54-5 (Specific isomer); 32536-52-0 (Generic OctaBDE mixture)
- Chemical Formula: $C_{12}H_2Br_8O$ [\[6\]](#)[\[7\]](#)

Molecular Weight Calculation

Precise molecular weight is essential for mass spectrometry (MS) calibration, particularly when using Isotope Dilution Mass Spectrometry (IDMS).

Calculation based on IUPAC Standard Atomic Weights:

- Carbon (C):

Da

- Hydrogen (H):

Da

- Oxygen (O):

Da

- Bromine (Br):

Da

Total Average Molecular Weight: 801.38 g/mol [\[8\]](#)

Monoisotopic Mass (for MS selection): Using the dominant isotopes (

,

,

,

):

- Da

- Note: Due to the 8 bromine atoms, the isotopic envelope is complex. The most abundant isotopologue typically contains a mix of

and

.

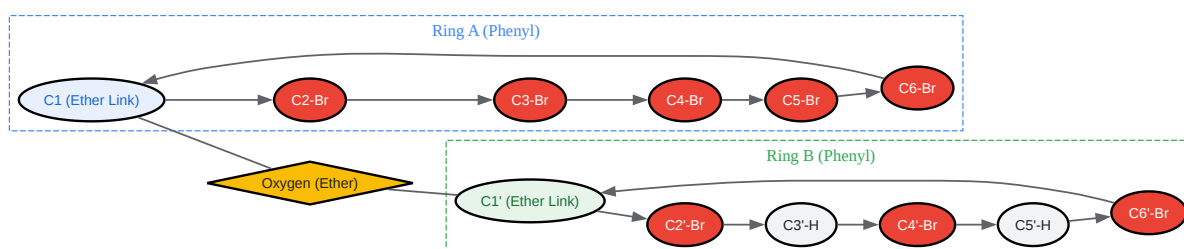
Structural Topology and Sterics

BDE-204 is characterized by a high degree of ortho-substitution (2,2',6,6').

- Steric Hindrance: The presence of four bromine atoms in the ortho positions (adjacent to the ether linkage) severely restricts rotation around the ether bond. This creates a high energy barrier, potentially leading to atropisomerism (stable rotational isomers) under biological conditions.
- Lipophilicity: The molecule is extremely hydrophobic (Log
, driving rapid partitioning into lipid bilayers and adipose tissue.

Structural Visualization

The following diagram illustrates the specific substitution pattern of BDE-204.



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Caption: Schematic representation of BDE-204 showing the ether linkage and the 2,2',3,4,4',5,6,6' bromination pattern. Red nodes indicate Bromine substitution.

Physicochemical Properties Summary

Property	Value	Context
Molecular Weight	801.38 g/mol	High MW limits volatility; requires short GC columns.
Physical State	Solid (White powder)	Standard state at 25°C.
Melting Point	~190–200°C	High melting point due to symmetry and MW.
Water Solubility	< 1 µg/L (Est.)	Practically insoluble; requires organic solvents (Nonane/Toluene).
Log Kow	> 8.0	Indicates high bioaccumulation potential.
Vapor Pressure	Extremely Low	Primarily associated with particulate matter in air.

Analytical Protocol: Determination by GC-HRMS

Analyzing BDE-204 is technically demanding due to its thermal instability. High temperatures in the GC injector can cause debromination (loss of Br atoms), leading to false identification of lower congeners (e.g., HeptaBDEs).

Method Principle

Isotope Dilution High-Resolution Mass Spectrometry (GC-HRMS) is the gold standard.

- Internal Standard:

- labeled BDE-204 (or

- BDE-209 if 204 is unavailable) must be spiked before extraction to correct for losses.

- Ionization: Electron Impact (EI) or Electron Capture Negative Ionization (ECNI). ECNI is more sensitive for high-Br congeners but provides less structural information than EI.

Step-by-Step Workflow

Phase 1: Sample Preparation

- Spiking: Add 5 ng of

-BDE-204 surrogate standard to the sample (sediment/tissue).
- Extraction:
 - Solids: Soxhlet extraction with Toluene (24 hours). Toluene is preferred over Hexane/Acetone for Octa- and DecaBDEs due to better solubility.
 - Liquids: Liquid-Liquid Extraction (LLE) with Dichloromethane (DCM).
- Cleanup (Critical):
 - Acid Silica Gel: Remove lipids. (Caution: Ensure acid strength does not degrade the ether bond, though PBDEs are generally stable to sulfuric acid).
 - Gel Permeation Chromatography (GPC): Essential for removing high-molecular-weight biomolecules that foul the GC liner.

Phase 2: Instrumental Analysis (GC-HRMS)

- Column Selection: Use a short, thin-film column (e.g., DB-5MS, 15m

0.25mm

0.1µm).
- Reasoning: A shorter column reduces residence time, minimizing thermal degradation. A thin film (0.1µm) allows elution at lower temperatures.
- Injection: Programmable Temperature Vaporizer (PTV) or Cool On-Column.

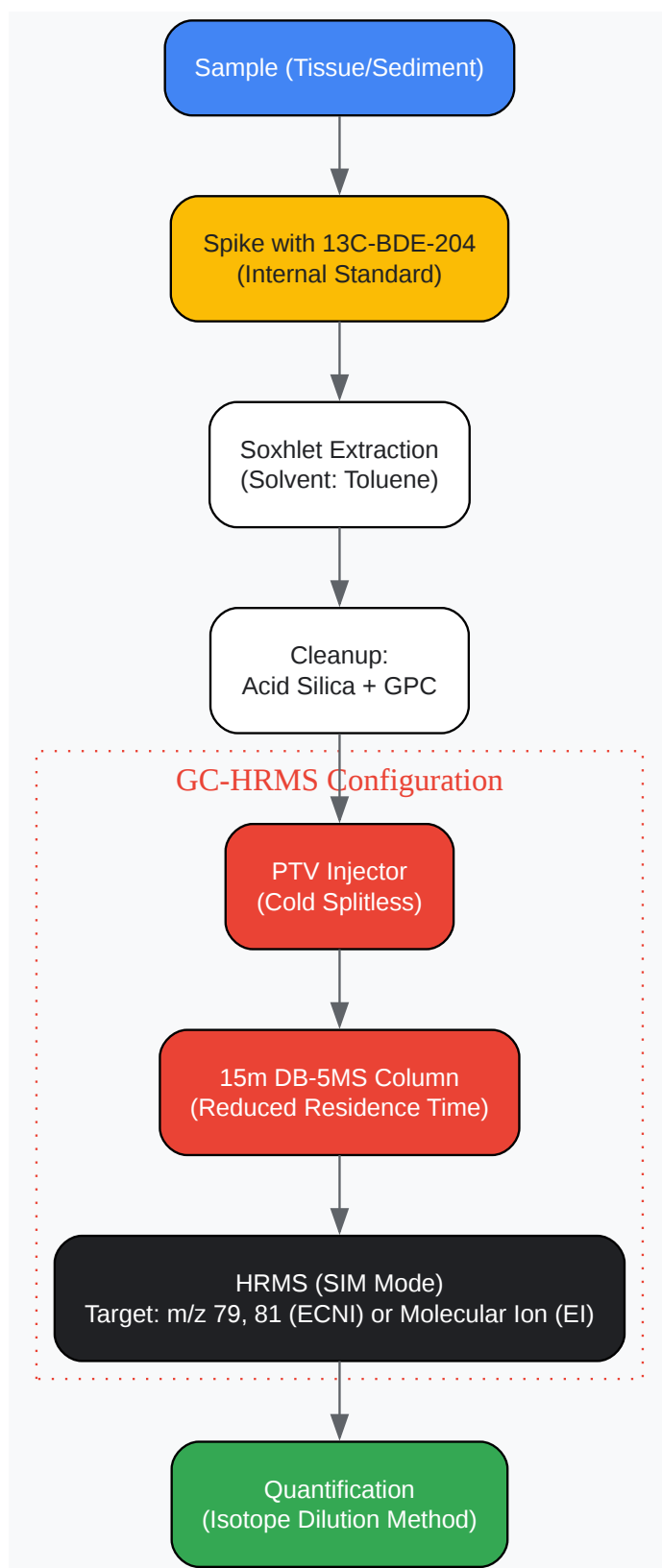
- Protocol: Inject at 60°C, ramp rapidly to 300°C. Avoid hot splitless injections (>280°C) if possible to prevent discrimination against high-MW congeners.
- Mass Spectrometry (SIM Mode):
 - Monitor molecular ion clusters

and

if using EI.
 - Monitor bromine isotopes (

79, 81) if using ECNI (highest sensitivity).

Analytical Workflow Diagram



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Caption: Optimized workflow for BDE-204 analysis minimizing thermal degradation.

Toxicological & Research Context

Relevance in Drug Development & Toxicology

While BDE-204 is not a drug candidate, it acts as a reference toxicant in Endocrine Disruptor Screening Programs (EDSP).

- Mechanism: BDE-204 mimics thyroid hormones (T3/T4) due to structural similarity (halogenated diphenyl ether backbone). It competes for binding with transthyretin (TTR) and thyroid hormone receptors.
- Assay Preparation:
 - Solubility Limit: BDE-204 is insoluble in water. Stock solutions must be prepared in DMSO or Nonane.
 - Cell Culture Dosing: When dosing aqueous cell media, the final DMSO concentration must be kept <0.1% to avoid solvent toxicity. Due to BDE-204's extreme lipophilicity, it may adhere to plastic well plates; glass-coated plates or pre-saturation protocols are recommended.

Environmental Fate

BDE-204 is rarely the primary product; it is often a degradation product of BDE-209 (DecaBDE). Photolytic debromination of BDE-209 removes bromine atoms sequentially, forming OctaBDEs like BDE-204. This makes BDE-204 a marker for "aged" contamination where DecaBDE has broken down over time.

References

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